

2-Chloro-4,5-dimethylphenol CAS number 1124-04-5 properties

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Compound of Interest

Compound Name: 2-Chloro-4,5-dimethylphenol

Cat. No.: B075673

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An In-depth Technical Guide to **2-Chloro-4,5-dimethylphenol** (CAS 1124-04-5)

This document provides a comprehensive overview of the chemical and physical properties, safety information, and relevant experimental protocols for **2-Chloro-4,5-dimethylphenol**, intended for researchers, scientists, and professionals in drug development.

Core Properties and Identifiers

2-Chloro-4,5-dimethylphenol, also known as 6-Chloro-3,4-xlenol, is a chlorinated aromatic organic compound.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source
CAS Registry Number	1124-04-5	[1][2][3][4]
Molecular Formula	C ₈ H ₉ ClO	[1][2][4]
Molecular Weight	156.61 g/mol	[1][2][4]
Melting Point	70-72°C	[3]
Boiling Point	237.0 ± 35.0 °C (Predicted)	[3]
Density	1.183 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	8.92 ± 0.23 (Predicted)	[3]
IUPAC Name	2-chloro-4,5-dimethylphenol	[1][4]
Synonyms	Phenol, 2-chloro-4,5-dimethyl-; Banol phenol; 2-Chloro-4,5- xylenol; 3,4-Dimethyl-6- chlorophenol; 6-Chloro-3,4- xylenol	[1][4][5]
InChI Key	PSOJLBXHRBFLLQ- UHFFFAOYSA-N	[1][4]

Safety and Hazard Information

2-Chloro-4,5-dimethylphenol is classified as an irritant.[3][5] Appropriate handling procedures should be followed in a laboratory setting. Key hazard data is presented below.

Hazard Information	Details	Source
Signal Word	Warning	[3][5]
Hazard Codes	Xi (Irritant)	[3][5]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3][5]
Risk Statements	36/37/38 (Irritating to eyes, respiratory system and skin)	[3][5]
Precautionary Statements	P261, P280a, P304+P340, P305+P351+P338, P405, P501a	[3]
Storage Temperature	Room Temperature, Inert atmosphere	[3]

Experimental Protocols

Synthesis Protocol: Chlorination of 3,4-Dimethylphenol

The synthesis of **2-Chloro-4,5-dimethylphenol** can be achieved via the electrophilic chlorination of 3,4-dimethylphenol (3,4-xyleneol), which is a common upstream precursor.[6] The hydroxyl group of the phenol is a strongly activating ortho-, para-director, and since the para-position is blocked by a methyl group, chlorination is directed to one of the ortho-positions.

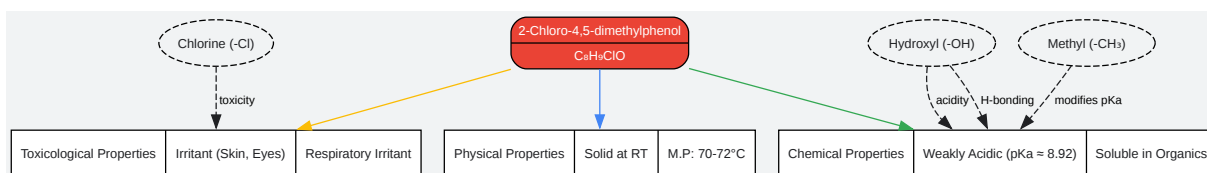
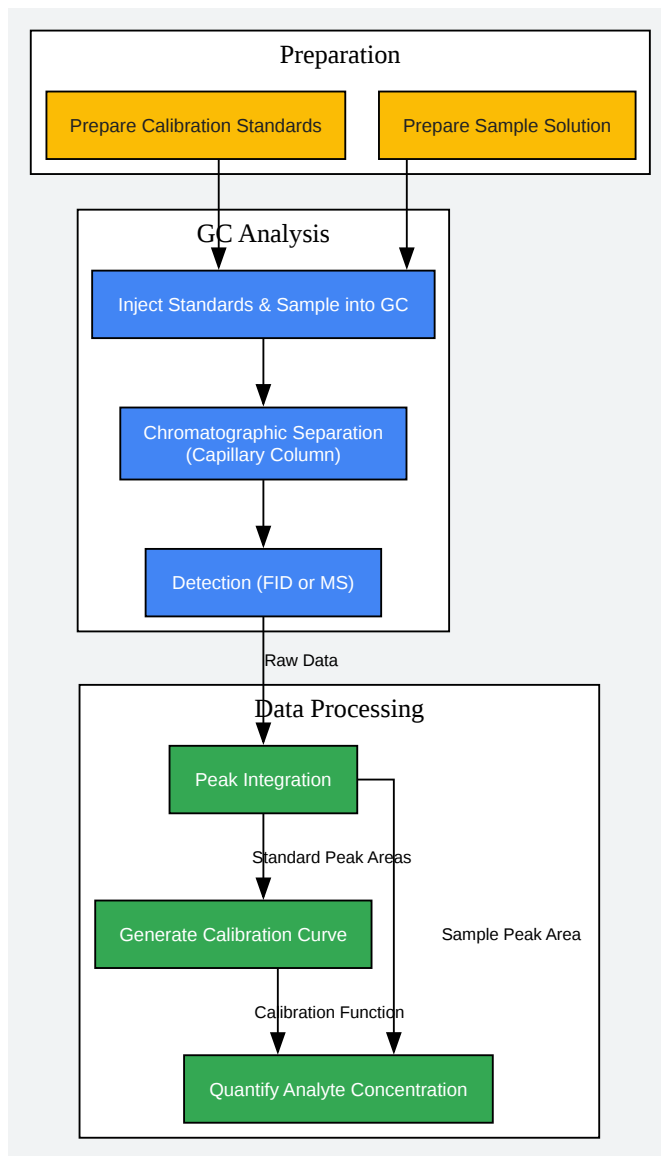
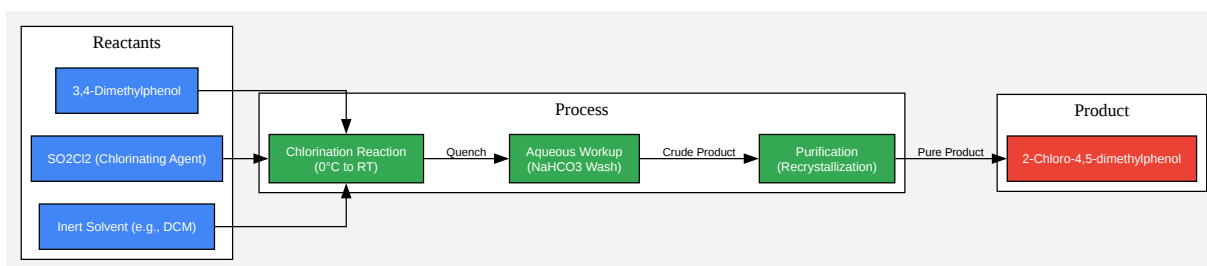
Materials:

- 3,4-Dimethylphenol (3,4-xyleneol)
- Sulfuryl chloride (SO₂Cl₂) or another suitable chlorinating agent
- A suitable inert solvent (e.g., dichloromethane, acetic acid)[6]
- Lewis acid catalyst (optional, e.g., AlCl₃)

- Sodium bicarbonate solution (aqueous)
- Anhydrous magnesium sulfate
- Reaction flask, magnetic stirrer, dropping funnel, and condenser

Methodology:

- **Reaction Setup:** In a well-ventilated fume hood, dissolve 3,4-dimethylphenol in the chosen inert solvent within a round-bottom flask equipped with a magnetic stirrer.
- **Chlorination:** Cool the solution in an ice bath. Add the chlorinating agent (e.g., sulfuryl chloride) dropwise to the stirred solution over a period of 30-60 minutes. The molar ratio of 3,4-dimethylphenol to the chlorinating agent should be approximately 1:1.
- **Reaction Monitoring:** Allow the reaction to proceed at room temperature for several hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Workup:** Once the reaction is complete, quench the reaction mixture by slowly adding it to a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acid.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the organic layer, and wash it sequentially with water and brine.
- **Drying and Concentration:** Dry the isolated organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by recrystallization from a suitable solvent (e.g., hexane/ethyl acetate mixture) or by column chromatography to yield pure **2-Chloro-4,5-dimethylphenol**.



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References

- 1. 2-Chloro-4,5-dimethylphenol [webbook.nist.gov]
- 2. scbt.com [scbt.com]
- 3. 2-Chloro-4,5-dimethylphenol , 98+% , 1124-04-5 - CookeChem [cookechem.com]
- 4. 2-Chloro-4,5-dimethylphenol, 98%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 5. 2-CHLORO-4,5-DIMETHYLPHENOL | 1124-04-5 [amp.chemicalbook.com]
- 6. molbase.com [molbase.com]
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